

Essential Safety and Operational Guidance for Handling 2-O-Acetyl-20-hydroxyecdysone

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Compound of Interest

Compound Name: 2-O-Acetyl-20-hydroxyecdysone

Cat. No.: B1245097

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the use of **2-O-Acetyl-20-hydroxyecdysone**, including detailed operational and disposal plans.

While the Safety Data Sheet (SDS) for **2-O-Acetyl-20-hydroxyecdysone** states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it remains the user's responsibility to implement safe handling practices based on the specific conditions of use.^[1] Adherence to standard laboratory safety protocols is crucial to minimize any potential risks.

Key Compound Information:

Property	Value	Source
Synonyms	β -Ecdysone 2-acetate, 20-Hydroxyecdysone 2-acetate	[2]
CAS Number	19536-25-5	[1][2]
Molecular Formula	C ₂₉ H ₄₆ O ₈	[2][3]
Molecular Weight	522.7 g/mol	[2][3]
Appearance	Solid	[2]
Storage	Store at -20°C for up to 1 month or at -80°C for up to 6 months (protect from light).[4]	[4]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for any new experimental protocol involving this compound.[5] However, the following minimum PPE is recommended for handling **2-O-Acetyl-20-hydroxyecdysone** in a laboratory setting:

PPE Component	Specification	Rationale
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields.	Protects against accidental splashes or airborne particles. [5]
Hand Protection	Disposable nitrile gloves.	Provides a barrier against direct skin contact.[5] For prolonged or repeated contact, consider double-gloving.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.[3] [6]
Respiratory Protection	Generally not required for handling small quantities in a well-ventilated area. If weighing out larger quantities or if dust is generated, a NIOSH-approved N95 respirator is recommended.	Minimizes inhalation of airborne particles.
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects.[3]

Operational Plan: Step-by-Step Handling Procedures

This section outlines a standard operating procedure for the safe handling of **2-O-Acetyl-20-hydroxyecdysone** from receipt to use.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name, concentration, and hazard information.[7]
- Record the date of receipt on the container.

- Store the compound according to the manufacturer's recommendations, typically at -20°C or -80°C and protected from light.[4]

2. Preparation for Use (Weighing and Dissolution):

- Preparation:
 - Ensure the work area, such as a chemical fume hood or a designated bench space, is clean and uncluttered.
 - Cover the work surface with absorbent bench paper.[8]
 - Assemble all necessary equipment, including spatulas, weigh boats, and appropriate solvent(s).
- Weighing:
 - Use an analytical balance for accurate measurements.[9][10]
 - Tare the weigh boat before dispensing the compound.
 - To minimize the generation of airborne dust, handle the solid gently. Avoid pouring the powder directly from the bottle if possible; use a spatula to transfer small amounts.[11]
 - If working with larger quantities that may produce dust, perform this step in a chemical fume hood.
 - Close the container tightly after dispensing.
- Dissolution:
 - Add the weighed compound to the desired solvent in an appropriate container (e.g., vial or flask).
 - If necessary, aid dissolution by gentle heating or sonication, as recommended for this compound.[4]

- Ensure the final solution is clearly labeled with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- Always wear the appropriate PPE as outlined above.
- Handle solutions containing the compound with care to avoid spills and splashes.
- Work in a well-ventilated area.
- Avoid direct contact with skin, eyes, and clothing.

Disposal Plan

Even though **2-O-Acetyl-20-hydroxyecdysone** is not classified as hazardous, all chemical waste should be disposed of responsibly to prevent environmental contamination.

1. Solid Waste:

- **Unused Compound:** Unwanted or expired solid **2-O-Acetyl-20-hydroxyecdysone** should be disposed of as chemical waste through your institution's hazardous waste management program. Do not discard it in the regular trash.
- **Contaminated Materials:** Disposable items that have come into contact with the compound, such as weigh boats, gloves, and bench paper, should be collected in a designated, labeled waste bag and disposed of through the chemical waste stream.

2. Liquid Waste:

- **Solutions:** Solutions containing **2-O-Acetyl-20-hydroxyecdysone** should be collected in a clearly labeled, sealed waste container.
- **Compatibility:** Do not mix incompatible waste streams. The waste container should be appropriate for the solvent used.
- **Disposal Route:** The collected liquid waste must be disposed of through your institution's hazardous waste management program. Do not pour chemical solutions down the drain

unless specifically permitted by your institution's environmental health and safety office.^{[1][2]}
^[4]

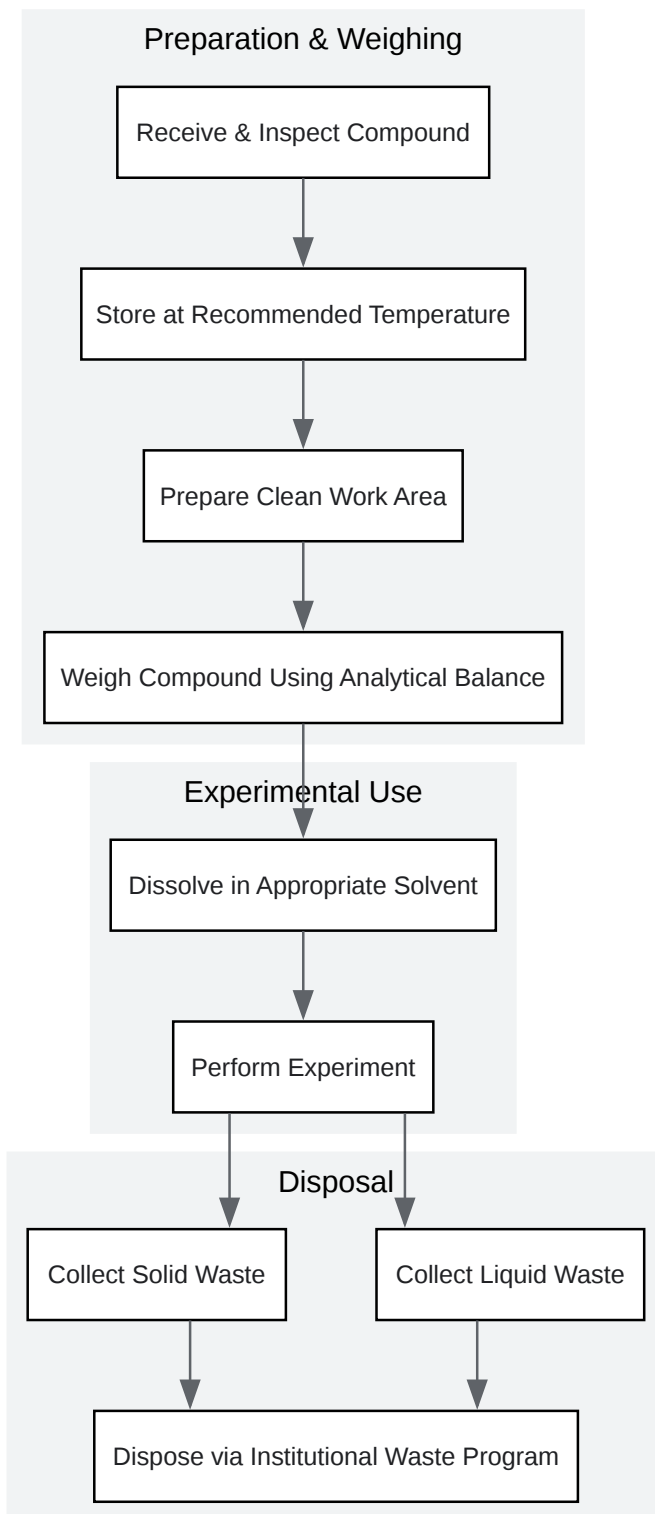
3. Empty Containers:

- Rinse the empty container with a suitable solvent (e.g., ethanol or acetone) three times.
- Collect the rinsate as hazardous liquid waste.
- Deface the label on the empty container to prevent misuse.^[4]
- Dispose of the clean, empty container in the regular trash or recycling, in accordance with your institution's policies.

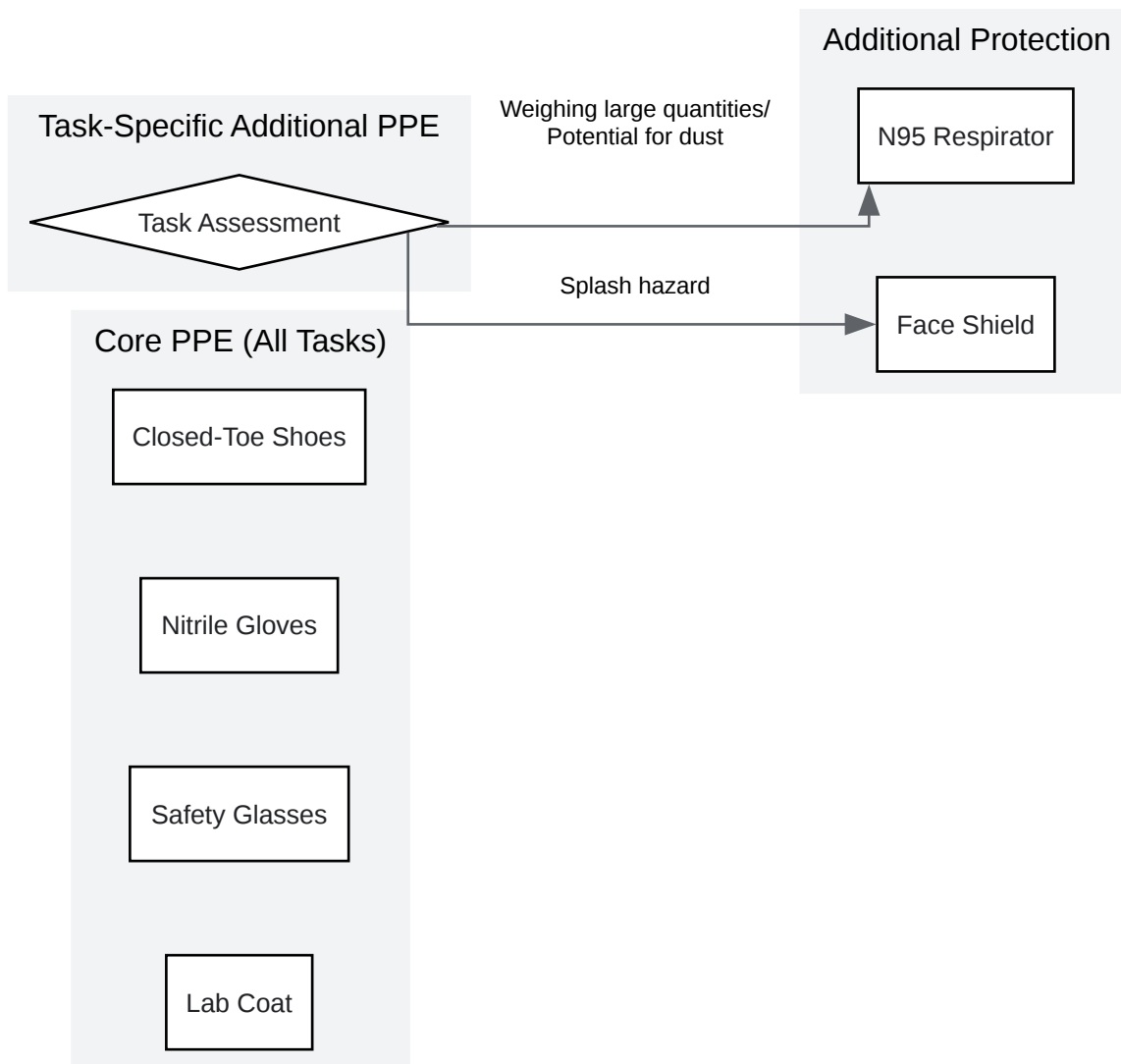
Visual Workflow and Decision Guides

To further clarify the procedural steps, the following diagrams illustrate the handling workflow and PPE selection process.

Safe Handling Workflow



PPE Selection Guide



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